

2-Benzoylpyridine: A Comprehensive Technical Guide on its Physical Properties and Solubility

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Compound of Interest

Compound Name: 2-Benzoylpyridine

Cat. No.: B047108

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Abstract

2-Benzoylpyridine, a heterocyclic aromatic ketone, serves as a pivotal intermediate in the synthesis of a variety of pharmaceutical compounds, exhibiting a range of biological activities including anti-inflammatory and anticancer properties. A thorough understanding of its physical and chemical characteristics is paramount for its effective application in research and drug development. This technical guide provides an in-depth overview of the core physical properties and solubility profile of **2-Benzoylpyridine**, supplemented with detailed experimental protocols and logical workflow visualizations to facilitate its practical use in a laboratory setting.

Core Physical Properties

2-Benzoylpyridine is a solid at room temperature, typically appearing as colorless to slightly yellow crystalline chunks or powder.^{[1][2][3][4][5]} Its core physical properties are summarized in the table below, providing a consolidated reference for laboratory use.

Property	Value	References
CAS Number	91-02-1	
Molecular Formula	C ₁₂ H ₉ NO	
Molecular Weight	183.21 g/mol	
Appearance	Colorless to slightly yellow crystalline chunks/powder	
Melting Point	41-44 °C (105.8-111.2 °F)	
Boiling Point	317 °C (602.6 °F) at 760 mmHg	
Density	1.111 g/cm ³ (predicted)	
Flash Point	150 °C (302 °F)	
Vapor Pressure	10 hPa @ 170 °C	

Solubility Profile

The solubility of a compound is a critical determinant of its biological activity and formulation potential. **2-Benzoylpyridine** is reported to be insoluble in water but shows solubility in certain organic solvents. A summary of its qualitative solubility is presented below.

Solvent	Solubility	References
Water	Insoluble	
Chloroform	Slightly Soluble	
Methanol	Slightly Soluble	
Ethanol	Soluble	
Acetone	Soluble	
Diethyl Ether	Soluble	

Experimental Protocols

The following sections detail standardized experimental procedures for the determination of the key physical properties of **2-Benzoylpyridine**.

Determination of Melting Point

The melting point of **2-Benzoylpyridine** can be determined using the capillary method with a melting point apparatus.

Materials:

- **2-Benzoylpyridine** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the **2-Benzoylpyridine** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end gently on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point of **2-Benzoylpyridine** (around 42 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of melting).

- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of melting).
- The melting point is reported as the range between these two temperatures.

Determination of Boiling Point

The boiling point of **2-Benzoylpyridine** can be determined using a micro boiling point or Thiele tube method.

Materials:

- **2-Benzoylpyridine** sample
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or oil bath
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- Place a small amount (a few drops) of **2-Benzoylpyridine** into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the assembly in a Thiele tube filled with mineral oil, or suspend it in an oil bath, so that the heat is distributed evenly.
- Heat the oil bath or the arm of the Thiele tube gently.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.

Determination of Solubility

A qualitative and semi-quantitative assessment of **2-Benzoylpyridine**'s solubility can be performed through the following procedure.

Materials:

- **2-Benzoylpyridine** sample
- A selection of solvents (e.g., water, ethanol, methanol, acetone, DMSO)
- Small test tubes or vials
- Vortex mixer
- Graduated pipettes or cylinders
- Analytical balance

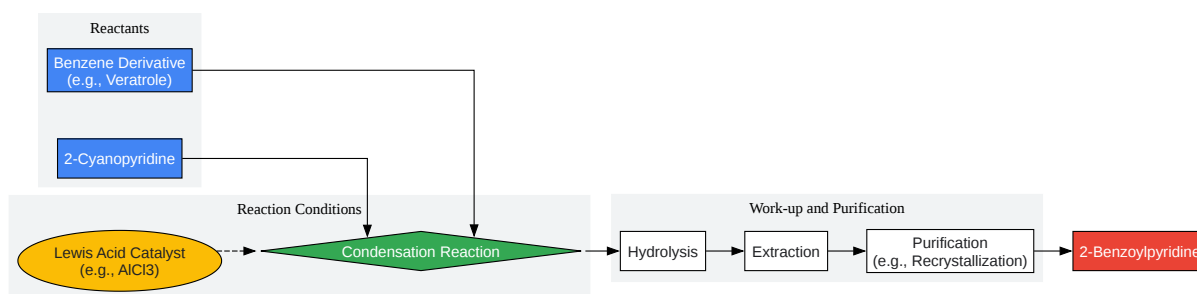
Procedure:

- Weigh a specific amount of **2-Benzoylpyridine** (e.g., 10 mg) and place it into a test tube.
- Add a small, measured volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes).
- Visually inspect the solution. If the solid has completely dissolved, the compound is considered soluble in that solvent at that concentration.

- If the solid has not completely dissolved, incrementally add more solvent in measured volumes, vortexing after each addition, until the solid dissolves. Record the total volume of solvent required.
- If the solid does not dissolve even after adding a significant volume of solvent (e.g., 10 mL), it can be classified as sparingly soluble or insoluble.
- This process can be repeated with different solvents to build a solubility profile.

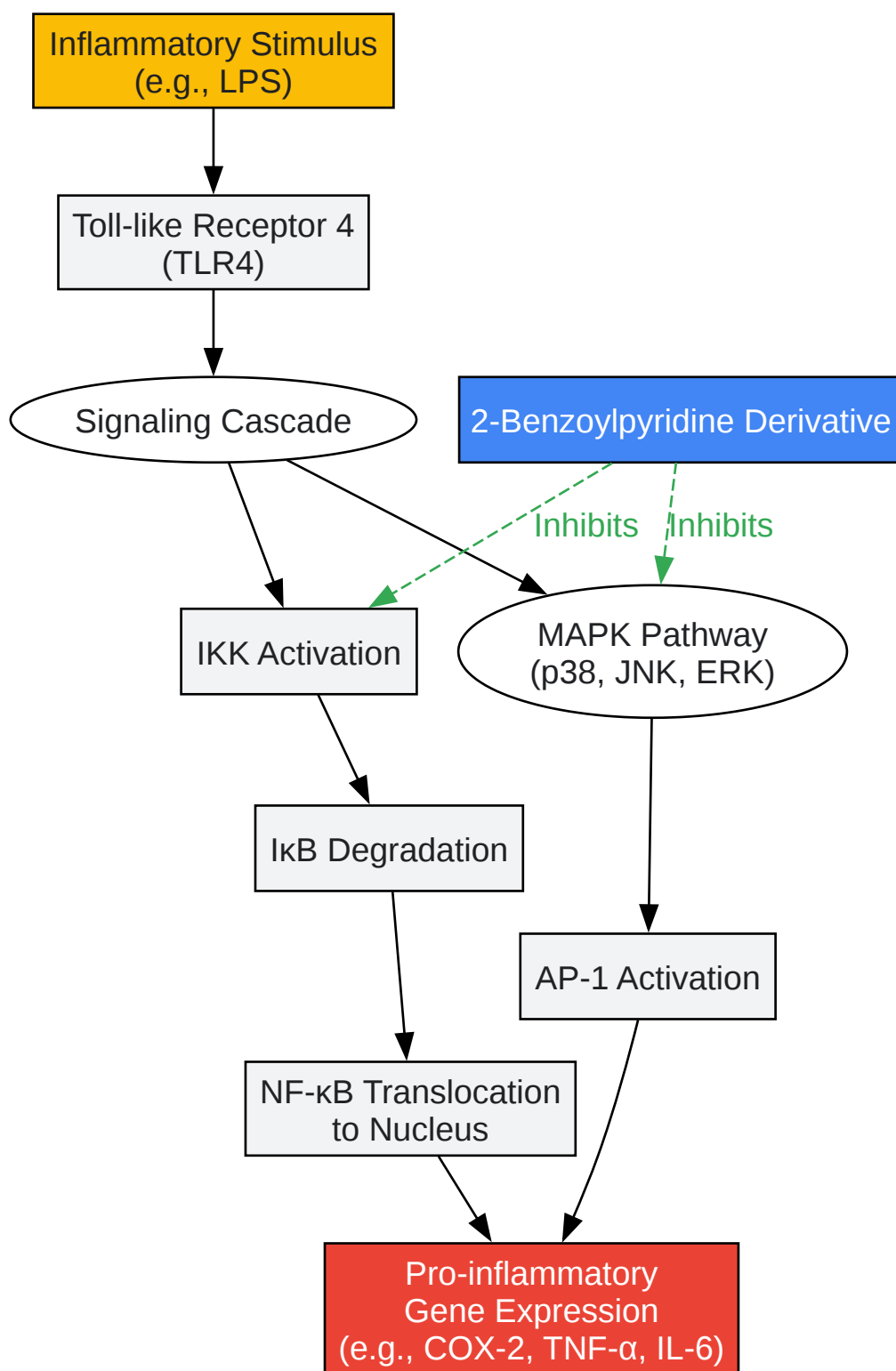
Visualizing Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate key processes related to **2-Benzoylpyridine**.



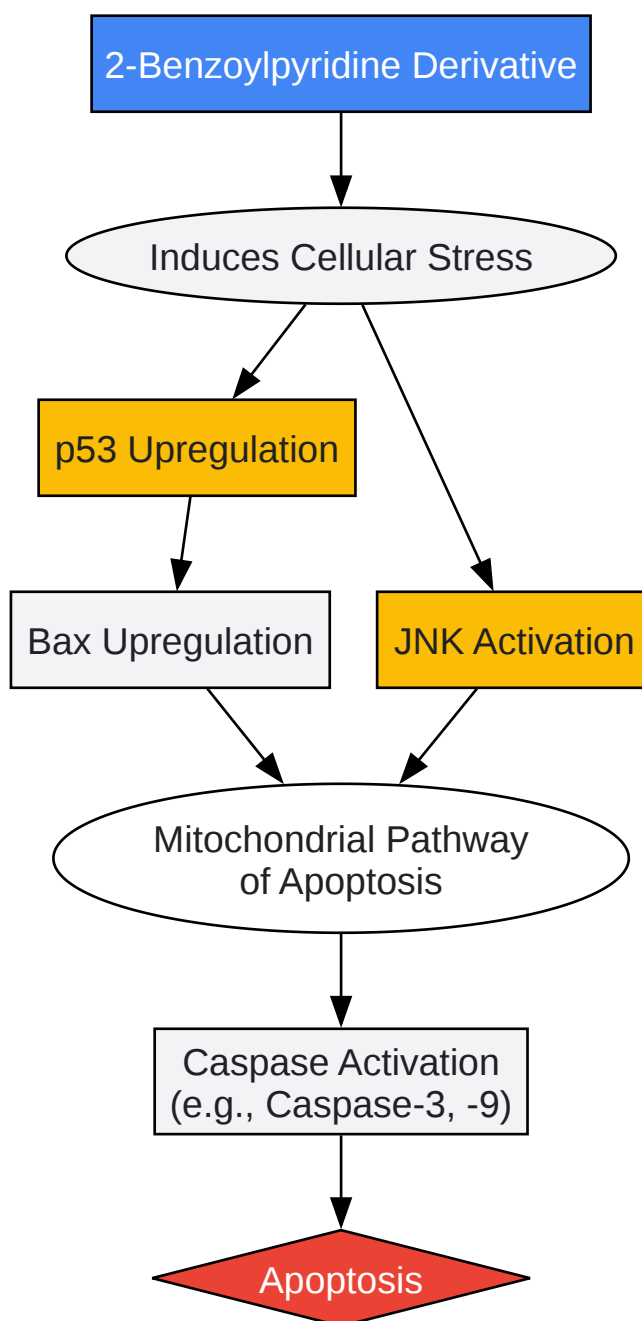
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Caption: A generalized workflow for the synthesis of **2-Benzoylpyridine**.



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Caption: Postulated anti-inflammatory mechanism of **2-Benzoylpyridine** derivatives.



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Caption: Proposed apoptotic pathway induced by **2-Benzoylpyridine** derivatives in cancer cells.

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